

Essential Safety and Operational Guide for Handling Sodium Fluoride

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Compound of Interest

Compound Name: Sodium fluoride

Cat. No.: B1217037

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **sodium fluoride** (NaF) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure the safe management of this acutely toxic compound.

Hazard Identification and Exposure Limits

Sodium fluoride is a white, odorless crystalline powder or solid.[1][2] It is highly toxic if swallowed and causes serious skin and eye irritation.[3][4][5][6] Contact with acids liberates very toxic hydrogen fluoride gas.[1][5][7]

Table 1: Exposure Limits for **Sodium Fluoride** (as Fluoride)

Agency	Limit Type	Value
OSHA	PEL (TWA)	2.5 mg/m ³
NIOSH	REL (TWA)	2.5 mg/m ³
ACGIH	TLV (TWA)	2.5 mg/m ³
NIOSH	IDLH	250 mg/m ³

Data sourced from multiple safety data sheets.[1][2][8] TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; TLV: Threshold Limit Value;

IDLH: Immediately Dangerous to Life or Health.

Table 2: Toxicological Data

Test	Species	Value
Oral LD50	Rat	31 - 52 mg/kg
Oral LD50	Mouse	57 mg/kg
Intravenous LD50	Rat	26 mg/kg

LD50: Lethal Dose, 50%.[\[4\]](#)[\[8\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The required level of protection may vary based on the scale of work and the potential for dust generation.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Purpose
Hand Protection	Nitrile or neoprene gloves (minimum 0.11 mm thickness recommended). [8] [9]	To prevent skin contact. Always check the manufacturer's glove compatibility chart. [8]
Eye/Face Protection	Chemical splash goggles. [8] A face shield is recommended in addition to goggles. [8]	To protect eyes and face from dust and splashes.
Respiratory Protection	P3 (EN 143) or N100 (NIOSH) particle filter respirator. [9]	Required when dust is generated, ventilation is inadequate, or exposure limits may be exceeded. [4] [9]
Skin and Body Protection	Fully buttoned, long-sleeved lab coat. [8] [9]	To protect skin from accidental contact.

Table 4: Glove Material Compatibility

Glove Material	Splash Contact	Extended Contact
Nitrile Rubber	Good	Fair
Neoprene	Good	Good
Natural Rubber	Good	Fair
Polyvinyl Chloride (PVC)	Fair	Poor

Data sourced from general chemical resistance guides.^[9] Always consult the specific glove manufacturer for breakthrough times.

Operational Plan: Step-by-Step Handling Procedure

Preparation:

- Work Area: Always handle **sodium fluoride** within a certified chemical fume hood to minimize dust inhalation.^{[8][9][10]}
- Emergency Equipment: Ensure an eyewash station and safety shower are immediately accessible and operational.^[9]
- Don PPE: Put on all required PPE as specified in Table 3 before handling the chemical.^[9]

Handling:

- Avoid Dust: Prevent actions that could generate dust, such as shaking, scraping, or using compressed air to clean surfaces.^{[4][9]} Use tools that will not create static electricity.^[9]
- Dispensing: When weighing or transferring the powder, do so carefully.
- Creating Solutions: If making solutions, add the **sodium fluoride** powder slowly to the liquid to prevent splashing.^[9]
- Container Management: Keep the container tightly closed when not in use.^{[10][11]}

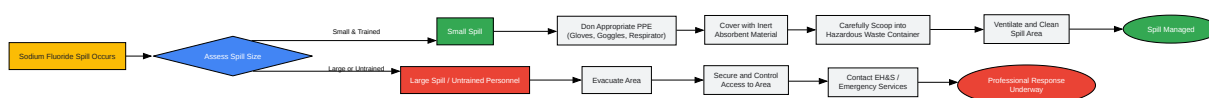
Post-Handling:

- Decontamination: Clean all utensils and the work surface thoroughly.
- Glove Removal: Use the proper glove removal technique to avoid skin contact with the outer surface of the glove.[\[11\]](#)
- Hand Washing: Wash hands thoroughly with soap and water after handling is complete.[\[3\]](#)[\[7\]](#)

Emergency Procedures: Spill Response

Immediate and proper response to a **sodium fluoride** spill is critical to prevent exposure.

- Alert Personnel: Notify others in the immediate area.
- Ensure PPE: Wear appropriate PPE, including nitrile or neoprene gloves, chemical splash goggles, a lab coat, and if dust is present, a respirator.[\[8\]](#)
- Containment: Cover the spill with an inert absorbent material like sand, vermiculite, or dry lime.[\[1\]](#)[\[9\]](#)
- Cleanup: Carefully scoop or sweep up the material and place it into a labeled, sealed container for hazardous waste disposal.[\[7\]](#)[\[9\]](#) Avoid generating dust.[\[3\]](#)
- Final Cleaning: Ventilate the area and wash the spill site after material pickup is complete.[\[3\]](#)[\[9\]](#)
- Evacuate: Immediately evacuate the area.[\[8\]](#)
- Secure Area: Secure and control entrance to the spill area.[\[1\]](#)
- Call for Help: Contact your institution's Environmental Health & Safety (EH&S) office or emergency services (e.g., 911).[\[8\]](#)



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